

In-depth Technical Guide: Biological Activity of 1-Methoxy-1h-indazol-7-ol

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Compound of Interest

Compound Name: 1-Methoxy-1h-indazol-7-ol

Cat. No.: B15249478

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Audience: Researchers, scientists, and drug development professionals.

Executive Summary

This technical guide addresses the biological activity of the specific chemical compound **1-Methoxy-1h-indazol-7-ol**. A comprehensive review of publicly available scientific literature and databases reveals a significant lack of specific data for this molecule. While the indazole scaffold is a well-recognized pharmacophore with a broad range of documented biological activities, including anti-cancer and antifungal properties, research pertaining to the 1-methoxy-7-hydroxy substituted indazole is not readily available. This document summarizes the available chemical information for **1-Methoxy-1h-indazol-7-ol** and provides a general overview of the biological potential of the broader indazole class to offer a contextual framework for researchers interested in this and related compounds.

Introduction to 1-Methoxy-1h-indazol-7-ol

1-Methoxy-1h-indazol-7-ol is a heterocyclic organic compound with the molecular formula $C_8H_8N_2O_2$ and a molecular weight of 164.16 g/mol [1]. Its structure consists of an indazole core, which is a bicyclic system composed of a benzene ring fused to a pyrazole ring. In this specific derivative, a methoxy group is attached at the 1-position of the indazole ring, and a hydroxyl group is present at the 7-position.

Chemical Structure:

Caption: Chemical structure of **1-Methoxy-1h-indazol-7-ol**.

Biological Activity of the Indazole Scaffold

While no specific biological activity data has been reported for **1-Methoxy-1h-indazol-7-ol**, the indazole nucleus is a prominent feature in many biologically active compounds. Indazole derivatives have been extensively explored in medicinal chemistry and have demonstrated a wide array of pharmacological effects.

Numerous FDA-approved small molecule anti-cancer drugs feature the indazole scaffold[2]. Research has shown that certain indazole derivatives can inhibit cell proliferation and colony formation in cancer cell lines, induce apoptosis through pathways involving caspase-3 and Bax, and disrupt cancer cell migration and invasion[2]. The potential for some indazole compounds to act as tyrosine kinase inhibitors has also been suggested[2].

Furthermore, the indazole scaffold is associated with a broad spectrum of other biological activities, including:

- Anti-inflammatory
- Antiprotozoal
- Antihypertensive
- Antifungal[3]
- Antibacterial
- Anti-HIV[3]
- Antiplatelet[3]

For instance, some 2,3-diphenyl-2H-indazole derivatives have shown in vitro activity against *Candida albicans* and *Candida glabrata*[3].

Quantitative Data

A thorough search of scientific databases reveals no publicly available quantitative bioactivity data, such as IC50, EC50, or Ki values, specifically for **1-Methoxy-1h-indazol-7-ol**.

Experimental Protocols

Due to the absence of published research on the biological activity of **1-Methoxy-1h-indazol-7-ol**, there are no specific experimental protocols to report.

Signaling Pathways and Mechanisms of Action

There is no information available regarding the signaling pathways or specific mechanisms of action for **1-Methoxy-1h-indazol-7-ol**.

Conclusion and Future Directions

Currently, **1-Methoxy-1h-indazol-7-ol** is a poorly characterized compound from a biological perspective. While its chemical structure is defined, its effects on biological systems remain to be elucidated. The well-documented and diverse bioactivities of the parent indazole scaffold suggest that **1-Methoxy-1h-indazol-7-ol** could potentially exhibit interesting pharmacological properties.

Future research efforts would be necessary to explore the biological profile of this compound. Initial steps should include in vitro screening against a panel of common biological targets, such as kinases and other enzymes, as well as cytotoxicity assays in various cell lines. Should any significant activity be identified, further studies to determine its mechanism of action and potential therapeutic applications would be warranted. The synthesis and biological evaluation of a series of related analogs could also provide valuable structure-activity relationship (SAR) data.

Given the current landscape, **1-Methoxy-1h-indazol-7-ol** represents an unexplored area within the broader and highly active field of indazole chemistry.

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References

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